

# Application Notes and Protocols: Zetomipzomib Maleate Solubility in DMSO and Saline

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## Compound of Interest

Compound Name: Zetomipzomib Maleate

Cat. No.: B10831845

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## Introduction

**Zetomipzomib maleate** is a first-in-class, selective inhibitor of the immunoproteasome, a key component of the ubiquitin-proteasome system in immune cells. By targeting the LMP7 (low molecular weight protein 7) and LMP2 (low molecular weight protein 2) subunits of the immunoproteasome, zetomipzomib modulates the activity of various immune cells, including T cells and B cells, and reduces the production of pro-inflammatory cytokines. This makes it a promising therapeutic agent for a range of autoimmune diseases.

These application notes provide detailed information on the solubility of **zetomipzomib maleate** in dimethyl sulfoxide (DMSO) and saline-based solutions, along with protocols for its dissolution and a diagram illustrating its mechanism of action.

## Solubility Data

The solubility of **zetomipzomib maleate** in various solvents is crucial for the preparation of stock solutions and formulations for in vitro and in vivo studies. The following table summarizes the available quantitative solubility data.

Solvent	Solubility	Molar Concentration	Notes
Dimethyl Sulfoxide (DMSO)	250 mg/mL[1]	355.75 mM[1]	Ultrasonic treatment may be required to achieve complete dissolution.[1]
Water	50 mg/mL[1]	71.15 mM[1]	Ultrasonic treatment may be required.[1]
Phosphate-Buffered Saline (PBS)	100 mg/mL[1]	142.30 mM[1]	Ultrasonic treatment may be required.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL[1][2]	≥ 2.96 mM[1][2]	A common vehicle for in vivo studies.
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.08 mg/mL[1][2]	≥ 2.96 mM[1][2]	An alternative vehicle for in vivo administration.

Note: The molecular weight of **zetomipzomib maleate** is 702.75 g/mol .

## Experimental Protocols

### Protocol 1: Preparation of a Zetomipzomib Maleate Stock Solution in DMSO (100 mg/mL)

Materials:

- **Zetomipzomib maleate** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

#### Procedure:

- Aseptically weigh the desired amount of **zetomipzomib maleate** powder. For example, to prepare 1 mL of a 100 mg/mL stock solution, weigh 100 mg of the compound.
- Transfer the powder to a sterile vial.
- Add the appropriate volume of DMSO to the vial. For a 100 mg/mL solution, add 1 mL of DMSO.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Stability: Stock solutions of **zetomipzomib maleate** in DMSO are stable for up to 1 month at -20°C and for up to 6 months at -80°C when stored in sealed containers.[\[2\]](#)

## Protocol 2: Preparation of a Zetomipzomib Maleate Working Solution in a Saline-Based Vehicle for In Vivo Administration (2 mg/mL)

This protocol describes the preparation of a working solution in a vehicle containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

#### Materials:

- **Zetomipzomib maleate** stock solution in DMSO (e.g., 20.8 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)

- Sterile saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

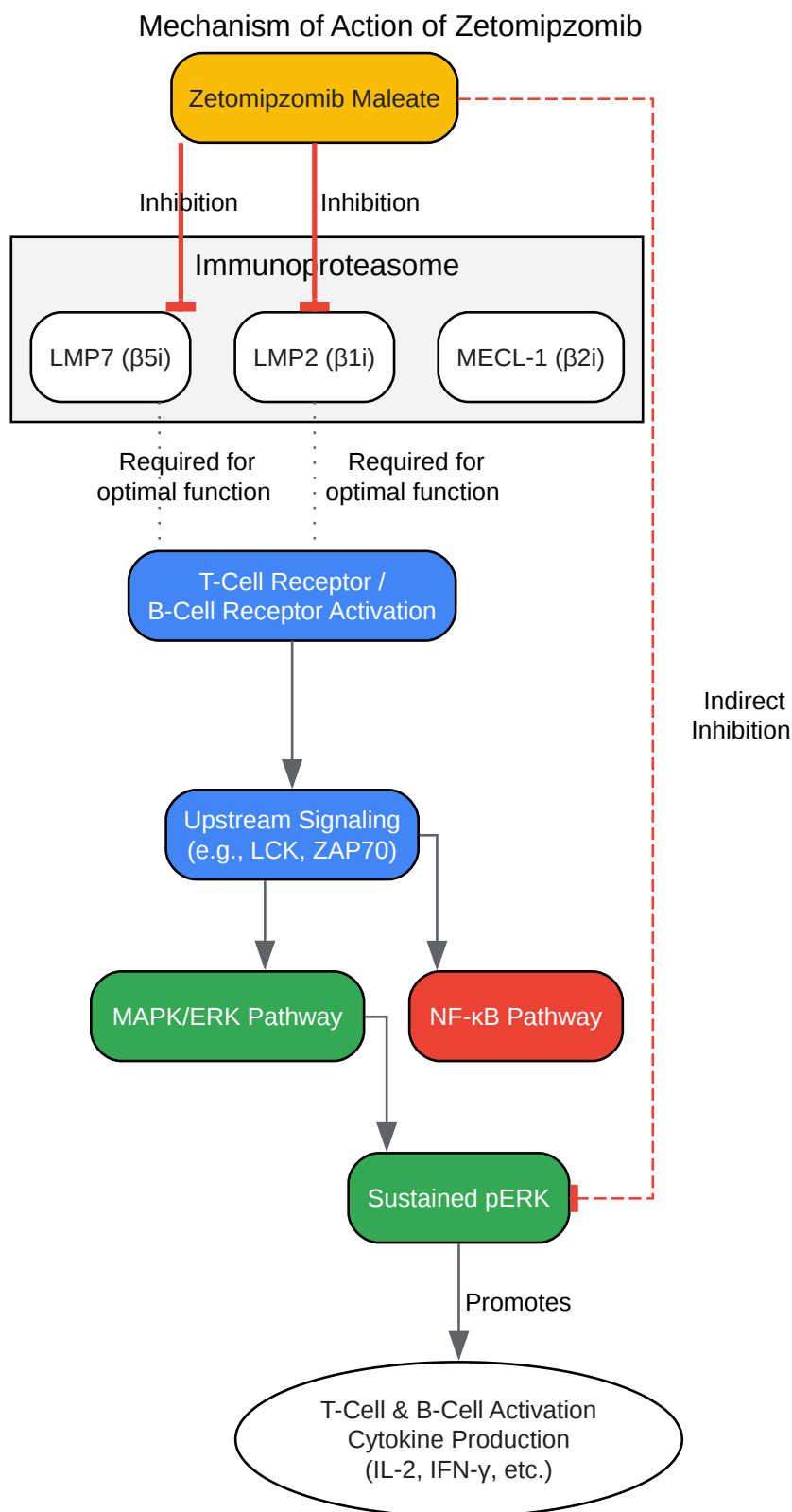
#### Procedure:

- Prepare a fresh stock solution of **zetomipzomib maleate** in DMSO at a concentration of 20.8 mg/mL.
- In a sterile tube, add the components in the following order, mixing thoroughly after each addition:
  - 10% DMSO: Add the required volume of the **zetomipzomib maleate** stock solution. For 1 mL of final solution, add 100 µL of the 20.8 mg/mL stock.
  - 40% PEG300: Add 400 µL of PEG300 to the tube and vortex until the solution is homogeneous.
  - 5% Tween-80: Add 50 µL of Tween-80 and vortex until the solution is clear.
  - 45% Saline: Add 450 µL of sterile saline to bring the final volume to 1 mL. Vortex thoroughly.
- The final concentration of **zetomipzomib maleate** in this vehicle will be approximately 2.08 mg/mL.
- Visually inspect the final solution for clarity. If any precipitation is observed, the solution can be gently warmed or sonicated.
- It is recommended to prepare this formulation fresh on the day of use.

## Mechanism of Action and Signaling Pathway

Zetomipzomib selectively inhibits the catalytic  $\beta 5i$  (LMP7) and  $\beta 1i$  (LMP2) subunits of the immunoproteasome. This inhibition disrupts the normal processing and presentation of antigens on MHC class I molecules and modulates intracellular signaling pathways in immune

cells. A key downstream effect is the impairment of T-cell and B-cell activation. Specifically, immunoproteasome inhibition has been shown to reduce the sustained phosphorylation of Extracellular signal-regulated kinase (ERK), a critical component of the MAP kinase signaling pathway, while not affecting the NF- $\kappa$ B pathway. This selective modulation of signaling contributes to the anti-inflammatory and immunomodulatory effects of zetomipzomib.



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Caption: Mechanism of action of Zetomipzomib.

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